Comparative Infrared Spectroscopy Analysis: Characterizing 2-bromo-N-(4-chlorophenyl)butanamide

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Compound of Interest

Compound Name:	*2-bromo-N-(4-chlorophenyl)butanamide*
CAS No.:	*90841-17-1*
Cat. No.:	*B1339712*

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Introduction

Infrared (IR) spectroscopy remains a cornerstone analytical technique in the pharmaceutical and chemical sciences for its ability to provide a rapid, non-destructive, and highly specific molecular "fingerprint." By probing the vibrational frequencies of covalent bonds, IR spectroscopy allows for the definitive identification of functional groups within a molecule. This guide provides a detailed analysis of the characteristic IR absorption bands expected for the compound **2-bromo-N-(4-chlorophenyl)butanamide**, a molecule featuring a complex interplay of functional groups including a secondary amide, an alkyl bromide, and an aryl chloride. Understanding its spectral features is critical for synthesis verification, quality control, and further development in medicinal chemistry. This document serves as a predictive and comparative guide for researchers, scientists, and drug development professionals, grounding its analysis in fundamental spectroscopic principles and established experimental data.

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Molecular Structure and Functional Group Decomposition

To accurately predict the infrared spectrum, we must first deconstruct the target molecule, **2-bromo-N-(4-chlorophenyl)butanamide**, into its constituent functional groups. Each group possesses unique vibrational modes that give rise to characteristic absorption bands.

- Secondary Amide (-CONH-): This is the central functional group, which gives rise to some of the most prominent and diagnostic peaks in the spectrum.
- Saturated Alkyl Structure: The butanamide backbone, including methyl (-CH3) and methylene (-CH2-) groups, and the chiral center C-H.
- Para-Substituted Aromatic Ring: The 4-chlorophenyl group, which will show characteristic C-H and C=C stretching and bending vibrations.
- Alkyl Halide (C-Br): The bromine atom attached to the second carbon of the butanamide chain.
- Aryl Halide (C-Cl): The chlorine atom attached to the phenyl ring.

Predictive Analysis of Characteristic IR Absorption Bands

The IR spectrum of **2-bromo-N-(4-chlorophenyl)butanamide** is a composite of the absorptions from each functional group, influenced by their electronic and steric interplay. The analysis below details the expected regions and nature of these key vibrational bands.

The Amide Core: N-H and C=O Vibrations

The secondary amide linkage is responsible for several strong and easily identifiable bands.

- N-H Stretching: As a secondary amide, the molecule contains a single N-H bond. This gives rise to a single, sharp to moderately broad absorption peak. In solid-state or concentrated samples, hydrogen bonding between amide groups is significant, which typically causes this peak to appear in the range of 3370-3170 cm^{-1}[1]. The strength of the hydrogen bond

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influences both the peak's position (stronger bonds shift it to a lower wavenumber) and its width (hydrogen bonding leads to broadening)[2][3].

- Amide I Band (C=O Stretch): This is one of the most intense and reliable absorptions in the spectrum. The carbonyl (C=O) stretching vibration in amides is found between 1680-1630 cm^{-1}[1][2]. This frequency is notably lower than that of ketones (~1715 cm^{-1}) due to resonance delocalization. The nitrogen's lone pair of electrons donates electron density to the carbonyl carbon, reducing the double-bond character of the C=O bond and thus lowering its vibrational frequency[2][4]. This band is a key marker for the amide group.

- Amide II Band (N-H Bending & C-N Stretching): A unique feature of secondary amides is the Amide II band, which appears in the 1570-1515 cm^{-1} region[1][2]. This intense band arises from a coupled vibration involving the in-plane N-H bending and the C-N stretching modes[2][5]. The presence of this strong band, in conjunction with the Amide I peak, provides a definitive confirmation of the secondary amide structure[1].

C-H and Aromatic Ring Vibrations

- Aliphatic C-H Stretching: The sp^3-hybridized C-H bonds of the butyl chain will produce absorption bands just below 3000 cm^{-1}. Typically, these are found in the 3000-2850 cm^{-1} range and are of medium-to-strong intensity[6].

- Aromatic C-H Stretching: The sp^2-hybridized C-H bonds on the phenyl ring absorb at slightly higher frequencies than their aliphatic counterparts. These peaks are expected to be weaker and appear in the region of 3100-3000 cm^{-1}[6].

- Aromatic C=C Stretching: The stretching of the carbon-carbon bonds within the phenyl ring gives rise to a series of medium-to-weak absorptions in the 1600-1450 cm^{-1} region[6]. These peaks can sometimes overlap with the more intense Amide II band but are characteristic of the aromatic system.

The Halogen Signatures: C-Br and C-Cl Stretches

The vibrations of carbon-halogen bonds occur in the lower frequency "fingerprint" region of the spectrum. Their positions are heavily dependent on the mass of the halogen atom.

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- C-Cl (Aryl) Stretch: The stretching vibration for a C-Cl bond where the carbon is part of an aromatic ring is typically found in the 850-550 cm^{-1} range[6][7]. These absorptions are generally of medium to strong intensity.

- C-Br (Alkyl) Stretch: Due to the heavier mass of bromine compared to chlorine, the C-Br stretching frequency is lower. This band is expected to appear between 690-515 cm^{-1}[6][7][8].

Comparative Data Summary

The following table provides a consolidated overview of the predicted characteristic IR absorption bands for **2-bromo-N-(4-chlorophenyl)butanamide**, serving as a quick reference guide for spectral interpretation.

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Vibrational Mode	Functional Group	Predicted Wavenumber (cm^{-1})	Expected Intensity	Notes
N-H Stretch	Secondary Amide	3370 - 3170	Medium-Strong	Single peak; position and width are sensitive to hydrogen bonding[1][2].
Aromatic C-H Stretch	Phenyl Ring	3100 - 3000	Weak-Medium	Characteristic of sp^2 C-H bonds[6].
Aliphatic C-H Stretch	Butyl Chain	3000 - 2850	Medium-Strong	Characteristic of sp^3 C-H bonds[6].
Amide I (C=O Stretch)	Secondary Amide	1680 - 1630	Strong	Lower frequency due to resonance; a primary identifier for amides[1][4].
Amide II (N-H Bend + C-N Stretch)	Secondary Amide	1570 - 1515	Strong	Diagnostic for secondary amides, appears adjacent to the Amide I band[1][2].
Aromatic C=C Stretch	Phenyl Ring	1600 - 1450	Medium-Weak	Often appears as a series of peaks[6].
C-Cl Stretch	Aryl Halide	850 - 550	Medium-Strong	Located in the fingerprint region[7].

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C-Br Stretch	Alkyl Halide	690 - 515	Medium-Strong	Lower frequency than C-Cl due to higher atomic mass of Br[7][9].

Visualizing Key Molecular Vibrations

The following diagram illustrates the molecular structure of **2-bromo-N-(4-chlorophenyl)butanamide** and highlights the key covalent bonds responsible for its characteristic infrared absorption bands.

Caption: Key vibrational modes for **2-bromo-N-(4-chlorophenyl)butanamide**.

Experimental Protocol: Acquiring High-Quality IR Data

To experimentally verify the predicted spectral features, a robust and reproducible protocol is essential. Attenuated Total Reflectance (ATR) is a modern, preferred method for solid samples due to its minimal sample preparation and high reproducibility.

Protocol: ATR-FTIR Spectroscopy of a Solid Sample

- Instrument Preparation:
  - Ensure the Fourier Transform Infrared (FTIR) spectrometer is powered on and has reached thermal equilibrium as per the manufacturer's guidelines.
  - Clean the ATR crystal (typically diamond or germanium) with a suitable solvent (e.g., isopropanol) and a soft, lint-free wipe. Allow the solvent to fully evaporate.
- Background Spectrum Acquisition:
  - With the clean, empty ATR crystal in place, collect a background spectrum. This scan measures the ambient atmosphere (H_2O, CO_2) and the instrument's intrinsic response, which will be digitally subtracted from the sample spectrum.

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- Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1} to achieve a good signal-to-noise ratio.

- Sample Application:
  - Place a small amount (typically 1-5 mg) of the solid **2-bromo-N-(4-chlorophenyl)butanamide** powder directly onto the center of the ATR crystal.
  - Lower the instrument's pressure clamp to apply consistent and firm pressure, ensuring intimate contact between the sample and the crystal surface. Inconsistent pressure is a primary source of variability in ATR measurements.
- Sample Spectrum Acquisition:
  - Using the same parameters as the background scan (e.g., 16-32 scans, 4 cm^{-1} resolution), collect the sample spectrum.
  - The instrument's software will automatically perform the background subtraction, yielding the final absorbance or transmittance spectrum of the sample.
- Data Analysis and Cleaning:
  - After data collection, clean the sample from the ATR crystal using the same procedure as in Step 1.
  - Analyze the resulting spectrum, identifying the key absorption bands and comparing their positions and relative intensities to the predicted values and reference spectra.

Conclusion

The infrared spectrum of **2-bromo-N-(4-chlorophenyl)butanamide** is rich with diagnostic information. The definitive identification of this compound relies on the concurrent observation of several key features: a single N-H stretch around 3300 cm^{-1}, a strong Amide I (C=O) band near 1660 cm^{-1}, and its characteristic Amide II partner peak around 1540 cm^{-1}. These amide bands, complemented by the C-H absorptions of the alkyl and aromatic moieties and the distinct low-frequency C-Br and C-Cl stretching vibrations in the fingerprint region, provide a comprehensive and unique spectral signature. This guide serves as a robust framework for

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researchers to interpret experimental data, confirm synthetic outcomes, and ensure the structural integrity of this and structurally related molecules in a drug development pipeline.

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